

# 4-Chloropyridine N-oxide CAS number and properties

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## Compound of Interest

Compound Name: 4-Chloropyridine N-oxide

Cat. No.: B073858

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An In-depth Technical Guide to **4-Chloropyridine N-oxide**: Synthesis, Properties, and Applications

## Executive Summary

**4-Chloropyridine N-oxide** is a highly versatile and reactive heterocyclic intermediate of significant importance in the pharmaceutical and agrochemical industries. Its unique electronic structure, characterized by a pyridine ring activated by an N-oxide group and substituted with a chlorine atom at the 4-position, renders it an invaluable building block for the synthesis of a multitude of complex molecules. This guide provides an in-depth analysis of its core properties, synthesis methodologies, key reaction pathways, and critical applications, with a focus on its role in modern drug development. Detailed experimental protocols and safety guidelines are also presented to equip researchers and chemical development professionals with the practical knowledge required for its effective utilization.

## Core Compound Identification and Physicochemical Properties

**4-Chloropyridine N-oxide** is a stable, crystalline solid under standard conditions.<sup>[1]</sup> The CAS Number for this compound is 1121-76-2.<sup>[1][2][3][4][5][6]</sup> The presence of the N-oxide functional group and the chlorine atom significantly influences the electronic distribution within the pyridine ring, introducing polarity and defining its reactivity profile.<sup>[1]</sup>

A summary of its key physicochemical properties is provided below for quick reference.

Property	Value	Source(s)
CAS Number	1121-76-2	[2][3][6]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> ClNO	[1][2][3]
Molecular Weight	129.54 g/mol	[1][2][3][6]
IUPAC Name	4-chloro-1-oxidopyridin-1-ium	[1][4]
Appearance	White to off-white crystalline powder	[2]
Melting Point	160 °C (with decomposition)	[2][3][5]
Boiling Point	310.0 ± 15.0 °C (Predicted)	
Storage Temperature	2-8°C	[2][3][6]
EC Number	214-336-2	[3]
InChI Key	DPJVRASYWYOFJSJ-UHFFFAOYSA-N	[1][3][6]
SMILES	C1=C[O-]	[1][4]

## Synthesis and Mechanistic Insights

The preparation of **4-chloropyridine N-oxide** can be achieved through several synthetic routes. The choice of method is often dictated by the availability of starting materials, desired scale, and purity requirements.

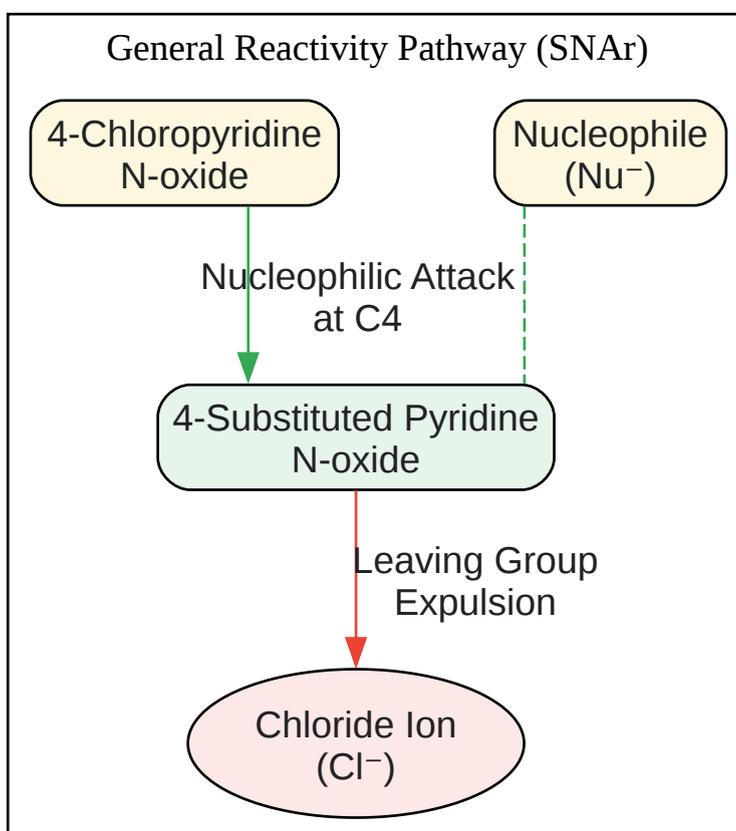
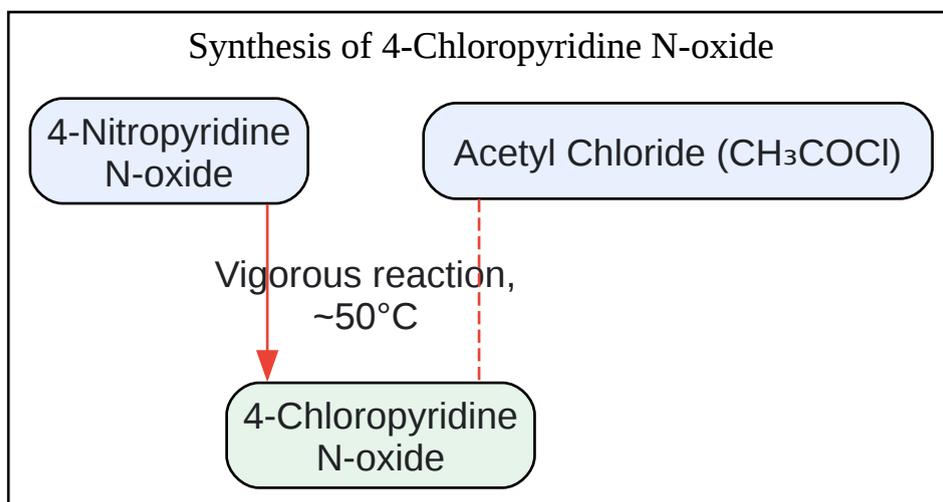
### Synthesis from 4-Nitropyridine N-oxide

A well-established laboratory-scale synthesis involves the reaction of 4-nitropyridine N-oxide with acetyl chloride.[7][8]

Causality of Reagent Choice:

- 4-Nitropyridine N-oxide: The nitro group (-NO<sub>2</sub>) at the 4-position is a strong electron-withdrawing group, making it a suitable leaving group for nucleophilic aromatic substitution.
- Acetyl Chloride: This reagent serves as the source of the chloride nucleophile. The reaction proceeds through an intermediate where the acetyl group activates the nitro group, facilitating its displacement by chloride.

The workflow for this synthesis is depicted below.



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## Sources

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